

Introduction: Unveiling a Versatile Scaffold for Innovation

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Compound of Interest

Compound Name: *2-Chloro-6-fluoro-3-methoxybenzoic acid*

CAS No.: 886499-40-7

Cat. No.: B1587108

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2-Chloro-6-fluoro-3-methoxybenzoic acid is a highly functionalized aromatic carboxylic acid. Its unique substitution pattern, featuring a chlorine atom, a fluorine atom, and a methoxy group, positions it as a valuable and versatile building block in modern synthetic chemistry. While this specific compound is a niche reagent with limited direct literature, its structural motifs are prevalent in a wide array of biologically active molecules and advanced materials. The strategic placement of electron-withdrawing halogens and an electron-donating methoxy group on the benzoic acid core allows for precise modulation of steric and electronic properties. This guide, intended for researchers, scientists, and professionals in drug development, provides a comprehensive technical overview of its chemical nature, a plausible synthetic pathway, and its potential applications, drawing insights from closely related chemical analogs.

PART 1: Core Structural and Physicochemical Profile

The chemical identity of **2-Chloro-6-fluoro-3-methoxybenzoic acid** is defined by its distinct arrangement of functional groups on the benzene ring. The carboxylic acid group serves as a primary reactive handle, while the chloro, fluoro, and methoxy substituents dictate the molecule's reactivity, conformation, and potential for intermolecular interactions.

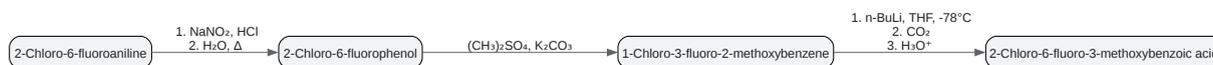
| Property | Value | Source/Method |
|----------------------|--|---------------|
| IUPAC Name | 2-Chloro-6-fluoro-3-methoxybenzoic acid | Nomenclature |
| CAS Number | 179687-87-9 | |
| Molecular Formula | C ₈ H ₆ ClFO ₃ | Calculation |
| Molecular Weight | 204.58 g/mol | Calculation |
| SMILES | <chem>COC1=C(C(=C(C=C1)F)Cl)C(=O)O</chem> | |
| Predicted Appearance | White to off-white solid | Extrapolation |
| Predicted Solubility | Soluble in methanol, ethanol, and other polar organic solvents | Extrapolation |

PART 2: Strategic Synthesis and Mechanistic Insights

The synthesis of polysubstituted benzoic acids often requires a multi-step approach that carefully orchestrates the introduction of functional groups. A plausible and efficient synthetic route to **2-Chloro-6-fluoro-3-methoxybenzoic acid** can be designed by adapting established methodologies for related halogenated and methoxylated aromatics. The proposed pathway below leverages commercially available starting materials and robust, high-yielding transformations.

Proposed Synthetic Workflow

The synthesis initiates with a commercially available substituted aniline, proceeding through diazotization and hydrolysis to yield a phenol. Subsequent methylation, directed ortho-lithiation, and electrophilic quenching install the required substituents, culminating in the target molecule.



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